

# commercial availability of 1,3,5-Tris(3-bromophenyl)benzene

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## Compound of Interest

Compound Name: 1,3,5-Tris(3-bromophenyl)benzene

Cat. No.: B189653

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## Technical Guide: 1,3,5-Tris(3-bromophenyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,3,5-Tris(3-bromophenyl)benzene** (CAS No. 96761-85-2), a versatile trifunctional building block crucial for the development of advanced materials. This document details its commercial availability, physicochemical properties, synthesis protocols, and key applications, with a focus on its role in creating porous organic frameworks.

## Commercial Availability

**1,3,5-Tris(3-bromophenyl)benzene** is readily available from a variety of chemical suppliers specializing in organic building blocks and materials science precursors. The compound is typically offered in research quantities, ranging from grams to tens of grams. Potential suppliers include, but are not limited to, CD Bioparticles and ChemBK.[1] Purity levels are generally high, with suppliers often quoting a minimum of 96% as determined by High-Performance Liquid Chromatography (HPLC).[2] Due to its specialized nature, it is intended for professional research and industrial use only.

## Physicochemical and Quantitative Data

The structural and physical properties of **1,3,5-Tris(3-bromophenyl)benzene** are summarized in the table below. These characteristics make it a robust building block for creating materials with high thermal stability.

Property	Value	Source
CAS Number	96761-85-2	[2]
Molecular Formula	C <sub>24</sub> H <sub>15</sub> Br <sub>3</sub>	[2]
Molecular Weight	543.09 g/mol	[3]
Appearance	White to yellow crystalline solid/powder	[3]
Melting Point	170.0 to 174.0 °C	[3][4]
Boiling Point (Predicted)	553.9 ± 45.0 °C	[4]
Density (Predicted)	1.626 ± 0.06 g/cm <sup>3</sup>	[4]
Solubility	Soluble in toluene, ethanol, dimethylformamide, and methylene chloride; Insoluble in water.[4]	
Purity (Typical)	≥ 96% (HPLC)	[2]

Note: Some physical properties, such as boiling point and density, are predicted values based on computational models.

## Experimental Protocols

### Synthesis of 1,3,5-Tris(3-bromophenyl)benzene

A common and effective method for synthesizing 1,3,5-triarylbenzenes is through the acid-catalyzed trimerization of the corresponding acetophenone derivative.[5] For **1,3,5-Tris(3-bromophenyl)benzene**, the precursor is 3'-bromoacetophenone.

Reaction: Cyclocondensation of 3'-Bromoacetophenone

#### Materials:

- 3'-Bromoacetophenone
- Tetrachlorosilane ( $\text{SiCl}_4$ ) or another suitable acid catalyst
- Anhydrous solvent (e.g., toluene)
- Ethanol (for recrystallization)
- Magnesium sulfate (for drying)
- Silica gel for column chromatography
- Standard laboratory glassware for reflux and extraction

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3'-bromoacetophenone in anhydrous toluene.
- **Catalyst Addition:** Slowly add tetrachlorosilane to the solution. A molar ratio of approximately 1:1 between the acetophenone and the catalyst can be effective, though optimization may be required.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (e.g., 6-12 hours), monitoring the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding water or a saturated sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the organic layer. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield pure **1,3,5-Tris(3-bromophenyl)benzene**.

## Application in Covalent Organic Framework (COF) Synthesis

**1,3,5-Tris(3-bromophenyl)benzene** is an ideal building block for creating two-dimensional Covalent Organic Frameworks (2D COFs) due to its  $C_3$  symmetry. The bromine atoms serve as reactive sites for Ullmann coupling reactions, which form strong carbon-carbon bonds to create a porous, honeycomb-like network.

Reaction: Surface-Mediated Ullmann Coupling

Materials:

- **1,3,5-Tris(3-bromophenyl)benzene**
- A metallic substrate (e.g., Cu(111), Ag(111), or Au(111) single crystal)
- Ultra-high vacuum (UHV) system
- Scanning Tunneling Microscope (STM) for characterization

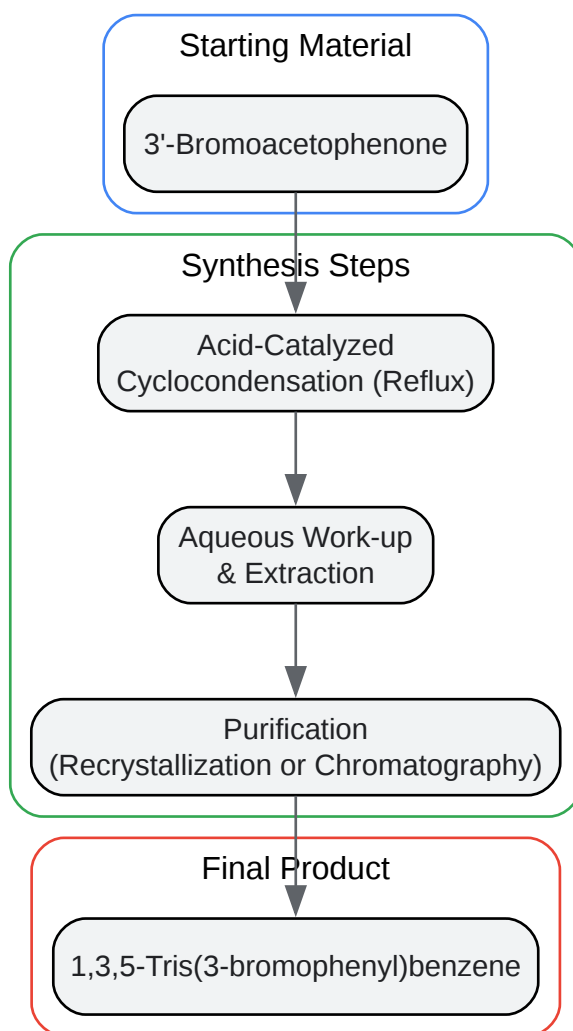
Procedure:

- Substrate Preparation: Prepare an atomically clean metallic substrate surface through cycles of sputtering and annealing within the UHV system.
- Deposition: Deposit **1,3,5-Tris(3-bromophenyl)benzene** onto the clean substrate via thermal evaporation from a Knudsen cell. The substrate is typically held at room temperature during deposition.
- Polymerization: Anneal the substrate to a specific temperature (e.g., 200-400 °C). This thermal energy initiates the debromination of the precursor molecules followed by the Ullmann-type coupling between the resulting radical species on the surface.

- Characterization: The formation and structure of the resulting 2D COF can be directly visualized and characterized in-situ using STM. The resulting network typically exhibits a porous, honeycomb lattice.[6][7]

## Visualizations

The following diagrams, generated using the DOT language, illustrate the key processes described in this guide.



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Caption: Workflow for the synthesis of **1,3,5-Tris(3-bromophenyl)benzene**.

Caption: Formation of a 2D COF from **1,3,5-Tris(3-bromophenyl)benzene** nodes.

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